

Physical and chemical characteristics of D-Mannitol-2-13C

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: D-Mannitol-2-13C

Cat. No.: B15139572

Get Quote

D-Mannitol-2-13C: A Technical Guide for Researchers

This technical guide provides an in-depth overview of the physical and chemical characteristics of **D-Mannitol-2-13C**, a stable isotope-labeled sugar alcohol. It is intended for researchers, scientists, and drug development professionals utilizing this compound in metabolic research, as a diagnostic tool, or as an internal standard in analytical assays.

Core Physical and Chemical Properties

D-Mannitol-2-13C is a derivative of D-Mannitol where the carbon atom at the C-2 position is replaced with a ¹³C isotope. This isotopic labeling provides a distinct mass signature, enabling its use as a tracer in various biological and chemical studies.

Table 1: General and Physical Properties of **D-Mannitol-2-13C**



Property	Value	Reference
Chemical Name	(2R,3S,4R,5R)-hexane- 1,2,3,4,5,6-hexol-2 ⁻¹³ C	[1]
Synonyms	Mannitol-2-13C, Mannite-2-13C	[2]
CAS Number	287100-69-0	[1][3]
Molecular Formula	C ₅ ¹³ CH ₁₄ O ₆	[3]
Molecular Weight	183.16 g/mol	[1][3]
Appearance	White crystalline powder or free-flowing granules	[4]
Melting Point	167-170 °C (lit.)	[1]
Odor	Odorless	[4]
Taste	Sweetish	[4]
Isotopic Purity	Typically ≥99 atom % ¹³C	

Table 2: Spectroscopic and Analytical Data of D-Mannitol (as a reference)



Property	Description	Reference
¹³ C NMR (D ₂ O)	Chemical shifts at approximately 65.92, 71.92, and 73.49 ppm. The specific shift for the ¹³ C labeled C-2 would be significantly enhanced.	[5][6]
¹ H NMR (DMSO-d6)	Complex multiplet signals between 3.38 and 4.42 ppm.	[6]
Infrared (IR) Spectrum	Characteristic peaks around 3400 cm ⁻¹ (O-H stretching), and between 2903-2956 cm ⁻¹ (C-H stretching).	[7]
Mass Spectrum (EI)	Fragmentation pattern of the unlabeled D-Mannitol. The labeled compound will show a corresponding mass shift.	[8]

Applications in Research and Development

The primary utility of **D-Mannitol-2-13C** lies in its application as a stable isotope tracer. Its non-radioactive nature makes it a safe alternative to radiolabeled compounds for in vivo studies.

- Metabolic Flux Analysis (MFA): D-Mannitol-2-13C can be used as a tracer to investigate cellular metabolism.[2] By tracking the incorporation of the ¹³C label into various metabolites, researchers can elucidate metabolic pathways and quantify fluxes through different routes.[2]
 This is particularly valuable in cancer research and in the study of metabolic diseases.[1][9]
- Intestinal Permeability Assessment: A significant application of ¹³C-labeled mannitol is in the in vivo assessment of intestinal permeability, often referred to as the "leaky gut" test.[10][11] Unlabeled mannitol is frequently present in the diet, leading to high baseline levels in urine which can interfere with test accuracy.[11] The use of ¹³C-mannitol allows for clear differentiation from dietary mannitol, providing a more sensitive and reliable measure of gut permeability.[10][11]



 Internal Standard: Due to its distinct mass, D-Mannitol-2-13C is an excellent internal standard for the quantitative analysis of unlabeled mannitol in complex biological matrices by techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[2]

Experimental Protocols

Quantification of ¹³C-Mannitol in Urine for Intestinal Permeability Studies

This protocol is adapted from methodologies for measuring urinary saccharides to assess intestinal permeability.

Objective: To quantify the amount of orally administered D-Mannitol-2-13C excreted in urine using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).

Materials:

- D-Mannitol-2-13C
- · Urine collection containers
- Centrifuge
- HPLC-grade water and methanol
- Ammonium acetate
- Internal standard (e.g., ¹³C₆-Mannitol)
- HPLC system coupled with a tandem mass spectrometer (MS/MS)
- · Analytical column suitable for sugar analysis

Procedure:

• Sample Collection: Following oral administration of a known dose of D-Mannitol-2-13C, collect urine over a specified period (e.g., 6 hours). Record the total volume.



Sample Preparation:

- Thaw frozen urine samples at room temperature.
- Vortex to ensure homogeneity.
- Centrifuge at approximately 4000 x g for 5 minutes to pellet any precipitates.
- Transfer a 50 μL aliquot of the supernatant to a clean microcentrifuge tube.
- \circ Add 950 µL of a solution containing the internal standard in 50% methanol.
- Vortex thoroughly.
- Centrifuge again at high speed (e.g., 10,000 x g) for 5 minutes.
- Transfer the supernatant to an HPLC vial for analysis.
- HPLC-MS/MS Analysis:
 - HPLC Conditions:
 - Column: A column suitable for polar compound separation, such as an amide-based column.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to ensure separation from other urinary components.
 - Flow Rate: Typically 0.2-0.5 mL/min.
 - Injection Volume: 5-10 μL.
 - MS/MS Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), typically in negative mode.

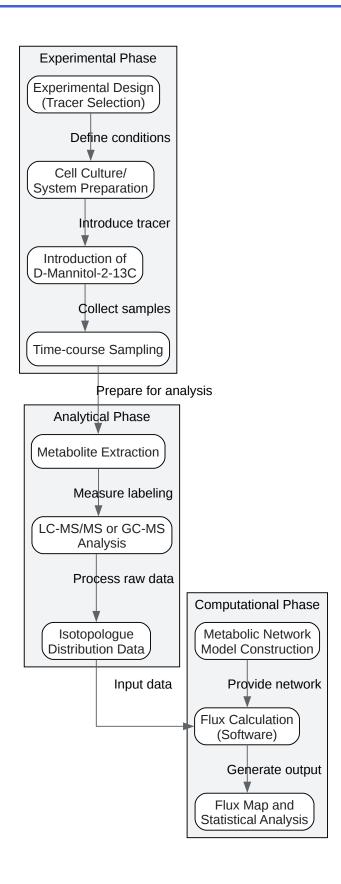


- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Monitor the specific precursor-to-product ion transition for D-Mannitol-2-¹³C and the internal standard. For example, for a singly labeled mannitol, the precursor ion [M-H]⁻ would be m/z 182.1. The product ions would be determined by fragmentation experiments.
- Data Analysis:
 - Generate a standard curve using known concentrations of D-Mannitol-2-13C.
 - Quantify the concentration in the urine samples by comparing the peak area ratio of the analyte to the internal standard against the standard curve.
 - Calculate the total amount of D-Mannitol-2-13C excreted and express it as a percentage of the administered dose.

Visualizations of Experimental Workflows

General Workflow for ¹³C-Metabolic Flux Analysis (MFA)



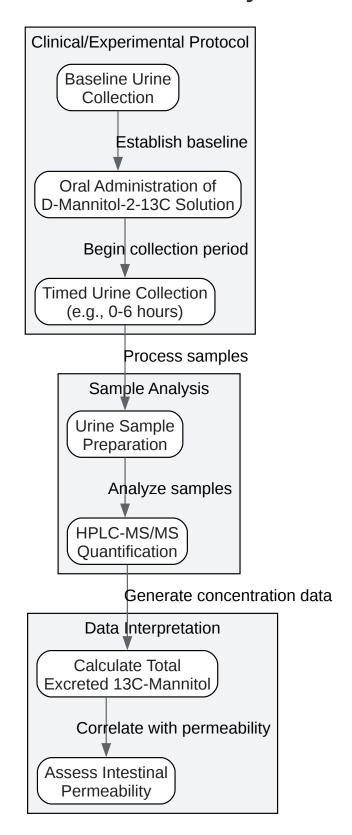


Click to download full resolution via product page

Caption: A generalized workflow for a ¹³C-Metabolic Flux Analysis experiment.



Workflow for Intestinal Permeability Assessment



Click to download full resolution via product page



Caption: Workflow for assessing intestinal permeability using **D-Mannitol-2-13C**.

Safety and Handling

D-Mannitol is generally considered a safe and non-hazardous substance.[12] However, as with any chemical, appropriate laboratory safety practices should be followed.

Table 3: Safety and Handling Information for D-Mannitol



Aspect	Recommendation	Reference
Personal Protective Equipment (PPE)	Safety glasses, gloves, and a lab coat are recommended. In case of dust generation, a dust mask (e.g., N95) should be used.	[13][14]
Handling	Avoid generating dust. Use in a well-ventilated area. Avoid contact with skin and eyes.	[12][13][14]
Storage	Store in a cool, dry, well- ventilated place in a tightly sealed container. Keep away from strong oxidizing agents.	[12][15]
First Aid (Inhalation)	Move to fresh air.	[14]
First Aid (Skin Contact)	Wash with soap and water.	[14]
First Aid (Eye Contact)	Rinse thoroughly with plenty of water.	[14]
First Aid (Ingestion)	Rinse mouth with water. Ingestion of large amounts may cause gastrointestinal upset.	[14]
Fire Fighting	Use water, dry chemical, carbon dioxide, or alcoholresistant foam. It is a combustible solid.	[12]
Disposal	Dispose of in accordance with local, state, and federal regulations.	[14]

This document is intended for informational purposes only and does not replace a formal safety data sheet (SDS). Always refer to the SDS provided by the supplier for complete safety information.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. D-Mannitol-2-13C | CAS#:287100-69-0 | Chemsrc [chemsrc.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. clearsynth.com [clearsynth.com]
- 4. Mannitol | C6H14O6 | CID 6251 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. bmse000099 D-Mannitol at BMRB [bmrb.io]
- 6. D-Mannitol (69-65-8) 13C NMR spectrum [chemicalbook.com]
- 7. mdpi.com [mdpi.com]
- 8. D-Mannitol [webbook.nist.gov]
- 9. 13C NMR spectroscopy and application of carbon isotopes Mesbah Energy [irisotope.com]
- 10. (13) C mannitol as a novel biomarker for measurement of intestinal permeability PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. 13C Mannitol as a Novel Biomarker for Measurement of Intestinal Permeability PMC [pmc.ncbi.nlm.nih.gov]
- 12. tsapps.nist.gov [tsapps.nist.gov]
- 13. file.medchemexpress.eu [file.medchemexpress.eu]
- 14. chemicalbook.com [chemicalbook.com]
- 15. szabo-scandic.com [szabo-scandic.com]
- To cite this document: BenchChem. [Physical and chemical characteristics of D-Mannitol-2-13C]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b15139572#physical-and-chemical-characteristics-of-d-mannitol-2-13c]

Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com